

Environmental Fate and Biodegradability of 1-Tetradecanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B7770432

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Introduction

1-Tetradecanol, also known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the chemical formula $C_{14}H_{30}O$. It is a white, waxy solid at room temperature and finds extensive use in the cosmetic and personal care industry as an emollient, emulsion stabilizer, and viscosity-increasing agent. Its widespread application necessitates a thorough understanding of its environmental fate and biodegradability to assess its ecological impact. This technical guide provides a comprehensive overview of the current scientific knowledge regarding the environmental persistence, degradation pathways, and bioaccumulation potential of **1-tetradecanol**.

Physicochemical Properties

Understanding the fundamental physicochemical properties of **1-tetradecanol** is essential for predicting its behavior and distribution in the environment.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₃₀ O	[1]
Molecular Weight	214.39 g/mol	[1]
Melting Point	38 °C (100.4 °F)	
Boiling Point	289 °C (552 °F)	[1]
Water Solubility	0.2 mg/L at 25 °C	
Vapor Pressure	0.0001 hPa at 20 °C	
Log K _{ow} (Octanol-Water Partition Coefficient)	6.7	

Environmental Fate

The environmental fate of **1-tetradecanol** is governed by a combination of abiotic and biotic processes that determine its persistence and transformation in various environmental compartments.

Abiotic Degradation

Abiotic degradation processes for **1-tetradecanol** primarily include atmospheric photooxidation. Due to the absence of hydrolyzable functional groups, hydrolysis is not a significant degradation pathway.

- **Atmospheric Photooxidation:** In the atmosphere, **1-tetradecanol** is expected to exist predominantly in the vapor phase. It is susceptible to degradation by photochemically produced hydroxyl radicals. The estimated atmospheric half-life for this reaction is approximately 18.2 hours.

Biotic Degradation

Biodegradation is the primary mechanism for the removal of **1-tetradecanol** from the environment. It is readily biodegraded under aerobic conditions, while its fate under anaerobic conditions is less well-documented.

1-Tetradecanol is considered to be readily biodegradable. Studies have shown that it undergoes rapid and extensive degradation in the presence of microorganisms from activated sludge.

Quantitative Data on Aerobic Biodegradability

Test Guideline	Inoculum	Parameter Measured	Duration	Result	Reference
Not Specified	Activated Sludge	First-order rate constant	Not Specified	52.5 h ⁻¹	[2]

While specific OECD 301 test data with time-course degradation percentages for **1-tetradecanol** are not readily available in the public domain, the high first-order rate constant indicates rapid mineralization.

There is a significant lack of publicly available data on the anaerobic biodegradation of **1-tetradecanol**. While the anaerobic degradation of other organic compounds is well-studied, specific information regarding the pathways, rates, and end-products of **1-tetradecanol** under anoxic conditions is a critical knowledge gap. General anaerobic digestion processes involve the breakdown of organic matter into methane and carbon dioxide by a consortium of microorganisms. It is plausible that long-chain alcohols like **1-tetradecanol** can be degraded through β -oxidation to fatty acids, which are then further metabolized by acidogenic and methanogenic bacteria. However, experimental data to confirm this for **1-tetradecanol** is needed.

Bioaccumulation

Bioaccumulation is the process by which a chemical substance is absorbed by an organism from its surrounding environment, leading to a concentration higher than that in the environment. The potential for bioaccumulation is often assessed by the bioconcentration factor (BCF).

An experimental study on a closely related substance, chlorinated n-tetradecane, provides insights into the potential bioaccumulation of **1-tetradecanol**. The study, following OECD Guideline 305, determined the bioconcentration factor in rainbow trout.

Bioconcentration Factor (BCF) Data (for Chlorinated n-Tetradecane)

Test Organism	Exposure Concentration (mg/L)	BCF (Steady State)	Kinetic BCF	Reference
Rainbow Trout (Oncorhynchus mykiss)	0.001	38	38.2	
Rainbow Trout (Oncorhynchus mykiss)	0.010	64	64.7	

Based on these results for a similar compound, the bioaccumulation potential of **1-tetradecanol** is considered to be low to moderate.

Experimental Protocols

Aerobic Biodegradability Testing (OECD 301B - CO₂ Evolution Test)

This method is designed to assess the ready biodegradability of a substance by measuring the amount of carbon dioxide produced when the substance is incubated with an aerobic microbial inoculum.

Methodology:

- **Test Setup:** A known concentration of the test substance (**1-tetradecanol**) is added to a mineral medium inoculated with microorganisms from activated sludge. Control flasks containing only the inoculum and reference flasks with a readily biodegradable substance (e.g., sodium benzoate) are also prepared.
- **Incubation:** The flasks are incubated in the dark at a constant temperature (typically 20-22°C) with continuous aeration with CO₂-free air.
- **CO₂ Trapping:** The CO₂ produced from the biodegradation of the test substance is trapped in a solution of barium hydroxide or sodium hydroxide.

- **Measurement:** The amount of trapped CO₂ is determined by titration of the remaining hydroxide solution at regular intervals over a 28-day period.
- **Calculation:** The percentage of biodegradation is calculated as the ratio of the amount of CO₂ produced to the theoretical amount of CO₂ (ThCO₂) that would be produced from the complete oxidation of the test substance. A substance is considered readily biodegradable if it reaches at least 60% of its ThCO₂ within a 10-day window during the 28-day test.

Bioconcentration Factor (BCF) Testing (OECD 305)

This guideline describes procedures for determining the bioconcentration of a chemical in fish.

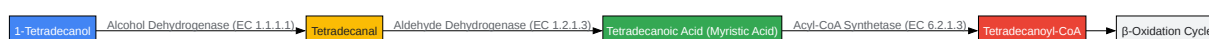
Methodology:

- **Test Organism:** A suitable fish species, such as rainbow trout (*Oncorhynchus mykiss*), is selected.
- **Exposure Phase (Uptake):** Fish are exposed to a constant, sublethal concentration of the test substance (**1-tetradecanol**) in a flow-through system for a defined period (e.g., 28 days). Water and fish tissue samples are collected at regular intervals to measure the concentration of the test substance.
- **Depuration Phase (Elimination):** After the exposure phase, the remaining fish are transferred to clean, untreated water. Water and fish tissue samples continue to be collected to measure the rate of elimination of the substance from the fish.
- **Analysis:** The concentration of **1-tetradecanol** in water and fish tissue is determined using appropriate analytical methods (e.g., gas chromatography-mass spectrometry).
- **Calculation:**
 - **Steady-State BCF (BCF_{ss}):** Calculated as the ratio of the concentration of the substance in the fish (at steady state) to the concentration in the water.
 - **Kinetic BCF (BCF_k):** Calculated as the ratio of the uptake rate constant (k_1) to the depuration rate constant (k_2).

Biodegradation Signaling Pathways and Experimental Workflows

Microbial Degradation Pathway of 1-Tetradecanol

The aerobic biodegradation of **1-tetradecanol** by microorganisms, such as those from the genera *Pseudomonas* and *Acinetobacter*, typically proceeds through a series of oxidative steps. The long-chain alcohol is first oxidized to its corresponding aldehyde, then to a fatty acid, which subsequently enters the β -oxidation cycle.

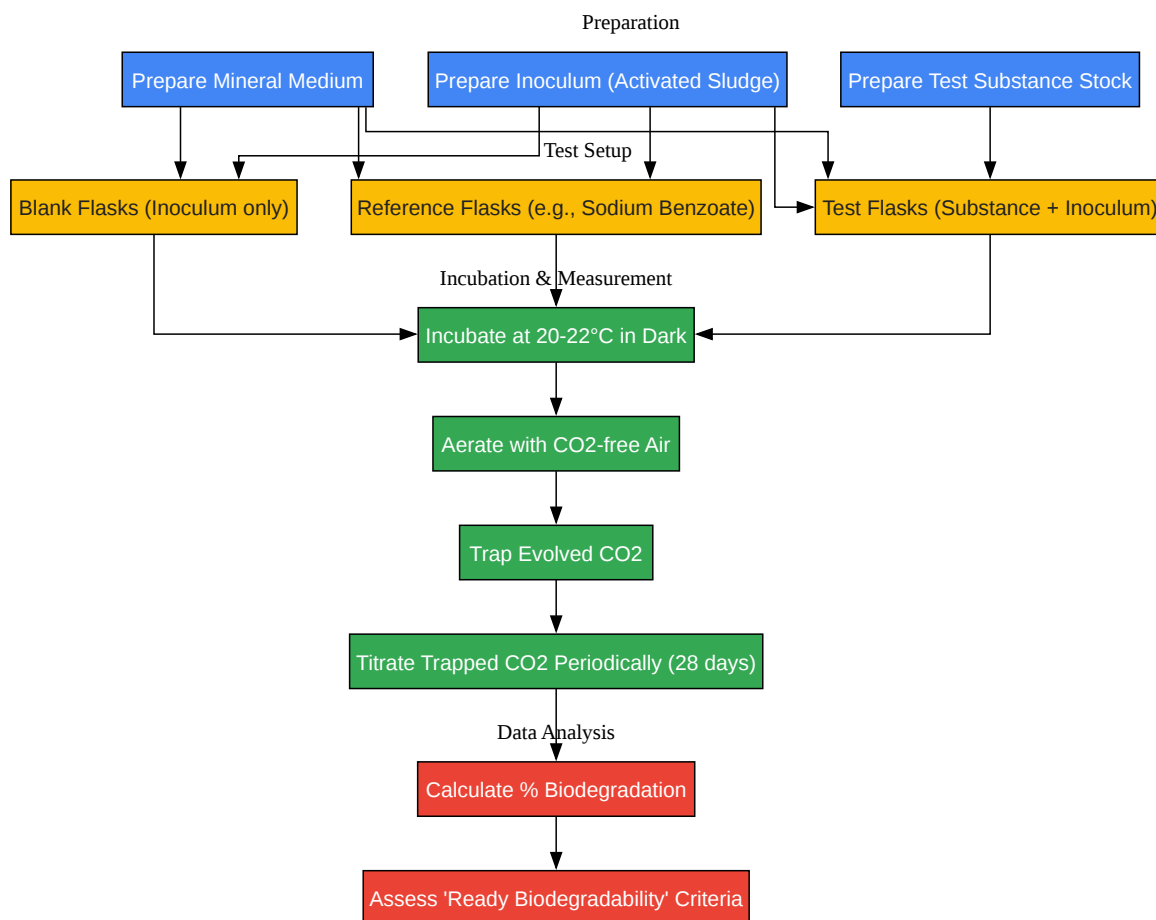


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Aerobic degradation pathway of **1-tetradecanol**.

Experimental Workflow for OECD 301B Biodegradability Test

The following diagram illustrates the key steps involved in conducting an OECD 301B test to determine the ready biodegradability of **1-tetradecanol**.



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- To cite this document: BenchChem. [Environmental Fate and Biodegradability of 1-Tetradecanol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7770432#environmental-fate-and-biodegradability-of-1-tetradecanol\]](https://www.benchchem.com/product/b7770432#environmental-fate-and-biodegradability-of-1-tetradecanol)

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